

Introduction: The Strategic Importance of a Polysubstituted Benzaldehyde

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Compound of Interest

Compound Name: *4-Bromo-2-chloro-6-fluorobenzaldehyde*

CAS No.: 929621-33-0

Cat. No.: B1380922

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4-Bromo-2-chloro-6-fluorobenzaldehyde (CAS No. 929621-33-0) is a synthetically valuable aromatic aldehyde.^[1] Its utility in medicinal chemistry and materials science stems from the unique electronic and steric environment created by its three distinct halogen substituents. The aldehyde group provides a reactive handle for a multitude of chemical transformations, while the bromine, chlorine, and fluorine atoms modulate the reactivity of both the aldehyde and the aromatic ring. They also offer sites for further functionalization, for instance, through cross-coupling reactions at the bromine-substituted position.

Understanding the physical properties of this compound is not merely an academic exercise; it is a prerequisite for its effective use. The melting point is a critical indicator of purity and a key parameter for handling and storage, while the boiling point governs the conditions required for purification by distillation and for conducting reactions in the liquid phase.

Physicochemical Data and Theoretical Context

While specific, experimentally verified melting and boiling point data for **4-Bromo-2-chloro-6-fluorobenzaldehyde** are not widely published in readily accessible databases, we can predict

and understand its properties by examining related structures and the fundamental principles of intermolecular forces.

Table 1: Physicochemical Properties of **4-Bromo-2-chloro-6-fluorobenzaldehyde** and Related Analogs

Compound	CAS Number	Molecular Weight (g/mol)	Melting Point (°C)	Boiling Point (°C)
4-Bromo-2-chloro-6-fluorobenzaldehyde	929621-33-0[1]	237.45	Not specified (solid expected)	Not specified
2-Chloro-6-fluorobenzaldehyde	387-45-1	158.56	32–35	104–105
4-Bromo-2-fluorobenzaldehyde	57848-46-1	203.01	58–62	42 (at 19 mmHg)
Benzaldehyde (unsubstituted)	100-52-7	106.12	-26	178.1

Data sourced from various chemical suppliers and databases.[2][3]

Analysis of Intermolecular Forces and Substituent Effects:

The physical state and phase transition temperatures of a molecular compound are dictated by the strength of its intermolecular forces. For substituted benzaldehydes, these are primarily dipole-dipole interactions and London dispersion forces.[4]

- **Dipole-Dipole Interactions:** The carbon-oxygen double bond of the aldehyde group is highly polarized, creating a significant dipole moment.[4] The electronegative halogen substituents (F, Cl, Br) further withdraw electron density from the aromatic ring, enhancing the overall

molecular polarity. This leads to stronger dipole-dipole attractions compared to non-polar hydrocarbons of similar size, resulting in higher melting and boiling points.[4]

- **London Dispersion Forces:** These forces increase with the number of electrons and the surface area of the molecule. The presence of a heavy bromine atom and a chlorine atom in **4-Bromo-2-chloro-6-fluorobenzaldehyde** significantly increases its molecular weight (237.45 g/mol) compared to simpler analogs like 2-Chloro-6-fluorobenzaldehyde (158.56 g/mol).[3] This leads to substantially stronger dispersion forces, which would be expected to raise both the melting and boiling points.
- **Crystal Packing and Melting Point:** The melting point is also highly sensitive to how well the molecules pack into a crystal lattice. The irregular shape and multiple substituents on **4-Bromo-2-chloro-6-fluorobenzaldehyde** may disrupt crystal symmetry compared to a simpler molecule like 4-Bromo-2-fluorobenzaldehyde, which could potentially lower its melting point. However, the increased intermolecular forces are generally the dominant factor. Given that the less halogenated analogs are solids at room temperature, it is certain that **4-Bromo-2-chloro-6-fluorobenzaldehyde** is also a solid.[3]

Experimental Determination Protocols

Given the absence of published data, empirical determination is essential. The following protocols are designed to be self-validating, providing accurate and reproducible results.

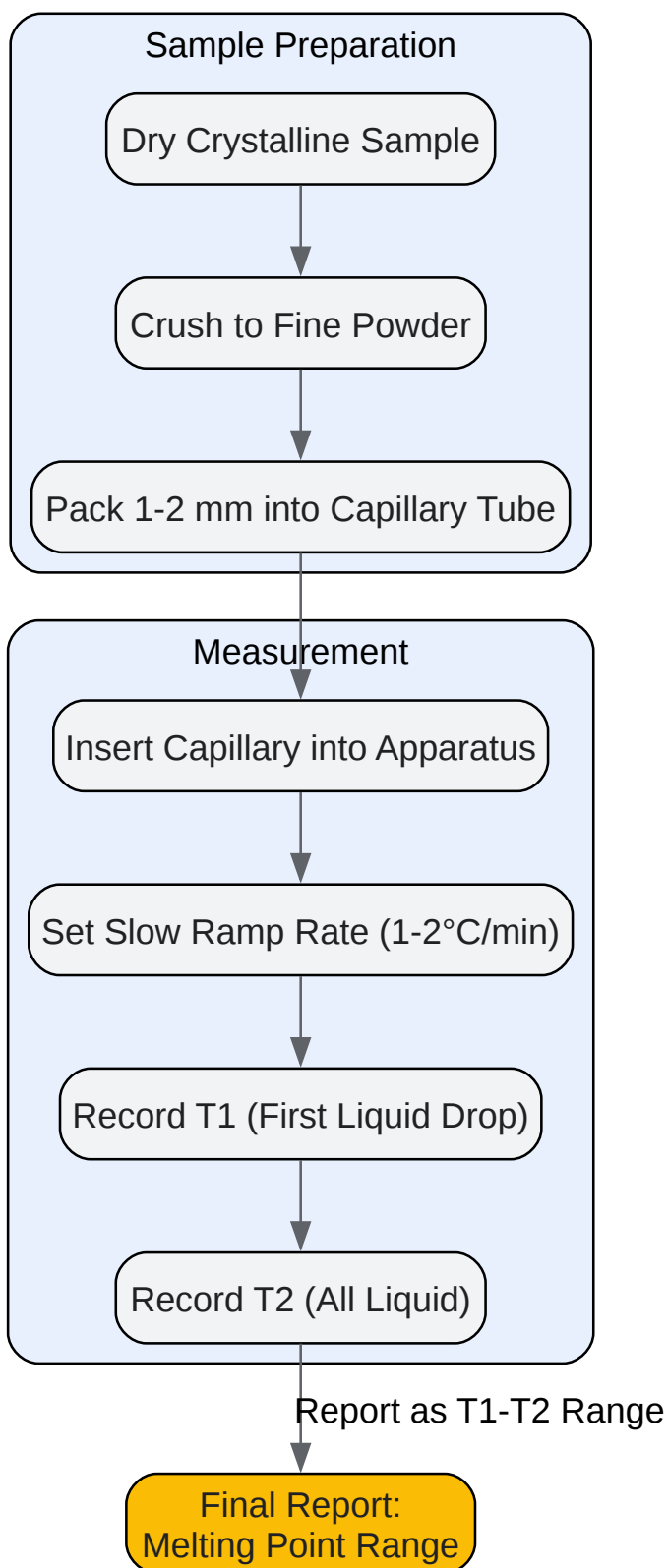
Protocol 1: Melting Point Determination via Capillary Method

The melting point of a pure crystalline solid is typically a sharp, narrow range (0.5-1.0°C).[5] A broad melting range often indicates the presence of impurities.[5] This protocol uses a standard digital melting point apparatus.

Methodology:

- **Sample Preparation:**
 - Ensure the **4-Bromo-2-chloro-6-fluorobenzaldehyde** sample is crystalline and dry.
 - Place a small amount of the sample on a clean, dry watch glass.

- Crush the sample into a fine powder using a spatula.
- Gently tap the open end of a capillary tube into the powder until a small amount (1-2 mm in height) of the sample is packed into the closed end.[\[6\]](#)[\[7\]](#)
- Apparatus Setup:
 - Insert the packed capillary tube into the heating block of the melting point apparatus.
 - Ensure the sample is visible through the magnifying lens.
- Measurement:
 - Rapid Determination (Optional but Recommended): Set a fast ramp rate ($\sim 10\text{-}20^{\circ}\text{C}/\text{min}$) to quickly find an approximate melting range. This saves time during the accurate measurement.
 - Accurate Determination: Prepare a new capillary tube. Allow the apparatus to cool to at least 20°C below the approximate melting point.
 - Set a slow heating rate of $1\text{-}2^{\circ}\text{C}$ per minute. A slow rate is critical for allowing the system to remain in thermal equilibrium, ensuring an accurate reading.[\[7\]](#)
 - Record the temperature (T1) at which the first drop of liquid appears.
 - Record the temperature (T2) at which the last crystal of the solid melts completely.[\[5\]](#)
 - The melting point is reported as the range T1-T2.
 - Perform the measurement in triplicate to ensure reproducibility.



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Caption: Workflow for accurate melting point determination.

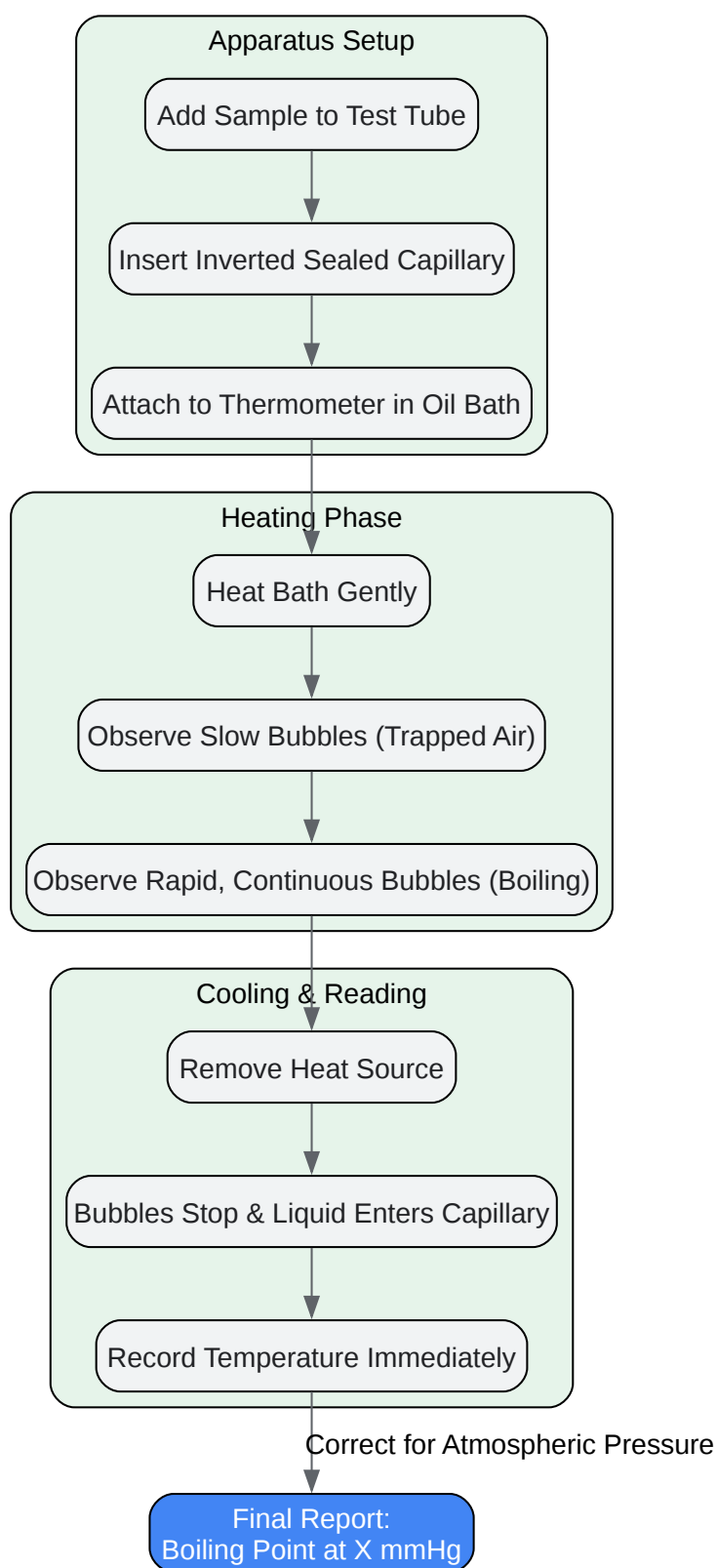
Protocol 2: Boiling Point Determination via Microscale Capillary Method

Determining the boiling point for small quantities of a substance can be effectively done using a microscale method, which relies on the principle that a liquid's boiling point is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.[5][8]

Methodology:

- Sample Preparation:
 - Add approximately 0.5 mL of liquid **4-Bromo-2-chloro-6-fluorobenzaldehyde** (if melted) or a solution in a high-boiling inert solvent into a small test tube (e.g., a Durham tube).
 - Take a standard melting point capillary tube and seal one end in a flame.
 - Place this sealed capillary tube, open end down, into the test tube containing the sample.
- Apparatus Setup:
 - Attach the test tube assembly to a thermometer using a wire or rubber band.
 - Suspend the assembly in a heating bath (e.g., a Thiele tube or a beaker filled with mineral oil) so that the sample is below the oil level.[6]
- Measurement:
 - Heat the bath gently and stir to ensure uniform temperature distribution.
 - As the temperature rises, air trapped in the inverted capillary will expand and slowly bubble out.
 - When the temperature approaches the boiling point, a rapid and continuous stream of bubbles will emerge from the capillary tip. This occurs as the sample vaporizes and its vapor pressure exceeds the atmospheric pressure.[8]
 - Remove the heat source and allow the apparatus to cool slowly.

- The stream of bubbles will slow down and eventually stop. At the exact moment the bubbling ceases and the liquid just begins to be drawn back into the capillary tube, the vapor pressure inside the capillary equals the external atmospheric pressure.
- Record the temperature at this exact moment. This is the boiling point.[8]
- Crucially, record the atmospheric pressure at the time of the experiment, as boiling point is pressure-dependent.[5][6]



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Caption: Microscale workflow for boiling point determination.

Applications in Drug Discovery and Development

The precise determination of melting and boiling points for intermediates like **4-Bromo-2-chloro-6-fluorobenzaldehyde** is critical for several stages of the drug discovery pipeline:

- **Purity Assessment:** A sharp melting point provides a quick and cost-effective confirmation of sample purity after synthesis and purification.
- **Process Development:** Knowing the boiling point is essential for developing purification protocols such as vacuum distillation, allowing for the removal of solvents or lower-boiling impurities without degrading the compound.
- **Reaction Condition Optimization:** For reactions conducted above the compound's melting point, knowledge of the phase transition ensures a homogeneous reaction mixture. The boiling point defines the upper temperature limit for reactions at a given pressure.
- **Chemical Synthesis:** This compound is a key building block. For example, related halogenated benzaldehydes are used in the synthesis of antiseptics like flucloxacillin and in creating complex heterocyclic compounds for various therapeutic targets.^{[3][9]} The ability to manipulate and purify this intermediate reliably is foundational to synthesizing the final active pharmaceutical ingredient (API).

Conclusion

4-Bromo-2-chloro-6-fluorobenzaldehyde is a key chemical intermediate with significant potential in pharmaceutical development. While its precise melting and boiling points are not yet cataloged in major databases, a strong theoretical framework based on its molecular structure allows for a reasoned estimation of these properties. This guide provides the detailed, validated experimental protocols necessary for any research or process chemist to determine these crucial parameters with confidence. The accurate characterization of such fundamental properties is an indispensable step in advancing the synthesis of novel chemical entities for the next generation of therapeutics.

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